Technical Monograph: 1-Methyl-3-Propylxanthine (MPX)

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Compound of Interest

Compound Name:	*1-methyl-3-propyl-7H-purine-2,6-dione*
CAS No.:	*118024-67-2*
Cat. No.:	*B053242*

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CAS: 72117-78-3 Molecular Formula: C

H

N

O

Molecular Weight: 208.22 g/mol

Executive Summary & Chemical Identity

1-Methyl-3-propylxanthine (MPX) is a synthetic methylxanthine derivative structurally positioned between theophylline (1,3-dimethylxanthine) and enprofylline (3-propylxanthine). Unlike enprofylline, which lacks an N1-methyl group and exhibits negligible adenosine receptor affinity, MPX retains the N1-methyl substituent characteristic of caffeine and theophylline.

This structural nuance is critical: the N1-methyl group restores affinity for adenosine receptors (particularly A

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), while the N3-propyl chain enhances lipophilicity and alters phosphodiesterase (PDE) inhibition potency. Consequently, MPX serves as a vital probe in Structure-Activity Relationship (SAR) studies, distinguishing between the bronchospasmolytic effects mediated by PDE inhibition versus those modulated by adenosine antagonism.

Physicochemical Profile

Property	Value	Note
IUPAC Name	1-methyl-3-propyl-7H-purine-2,6-dione	
Solubility	DMSO, Ethanol, Methanol	Poor water solubility; requires organic co-solvent
pKa	~8.6 (N7-H)	Acidic proton at N7 allows salt formation
LogP	~1.2 - 1.5	More lipophilic than theophylline (LogP ~0.0)

Pharmacological Mechanism: The Dual-Pathway Interplay

MPX operates via two distinct, concentration-dependent mechanisms. Researchers must control dosage strictly to isolate these pathways in in vitro or in vivo models.

Adenosine Receptor Antagonism (High Affinity)

At low micromolar concentrations, MPX acts as a competitive antagonist at adenosine receptors.

- A

  Receptor: The N1-methyl group confers significant affinity for the A

  subtype (inhibitory GPCR), which is responsible for sedation and bradycardia.

- A

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/A

Receptors: MPX antagonizes these stimulatory receptors, which are involved in vasodilation and smooth muscle relaxation.

Expert Insight: Unlike theophylline, which is a CNS stimulant, MPX has been observed to decrease locomotor activity in murine models at high doses (>10 mg/kg).[1] This paradoxical sedative effect suggests that its specific balance of A

antagonism and PDE inhibition may favor a net depressive modulation in the CNS, or that peripheral effects (hypotension) mask central stimulation.

Phosphodiesterase (PDE) Inhibition (Moderate Affinity)

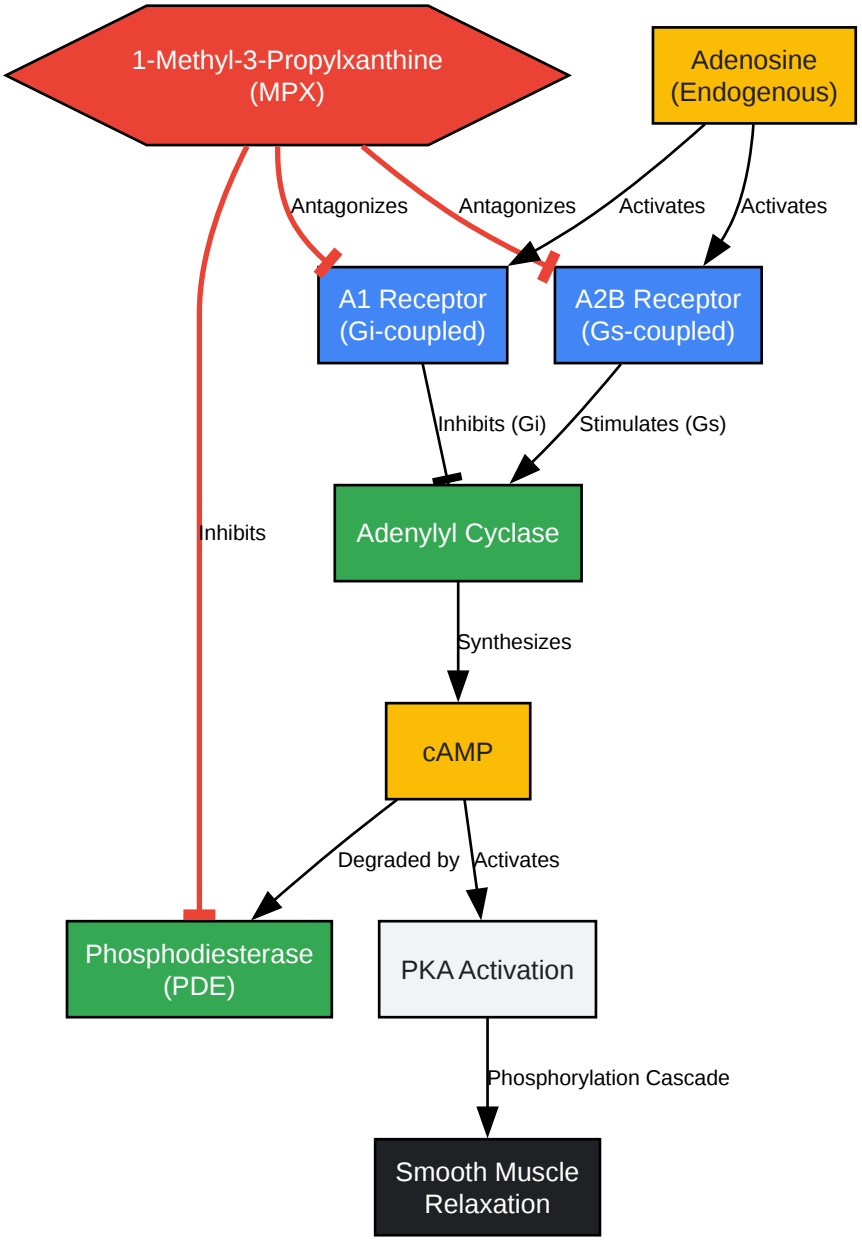
At higher concentrations, MPX acts as a non-selective PDE inhibitor.

- Mechanism: Inhibits the hydrolysis of cAMP and cGMP.[2]
- Result: Accumulation of intracellular cAMP activates Protein Kinase A (PKA), leading to phosphorylation of Myosin Light Chain Kinase (MLCK) and subsequent smooth muscle relaxation (bronchodilation).

Signaling Pathway Visualization

The following diagram illustrates the bifurcated signaling impact of MPX on a smooth muscle cell.

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Caption: MPX exerts dual-action control by blocking Adenosine receptors (preventing G-protein modulation) and inhibiting PDE (preserving cAMP pools).

Comparative Pharmacology Data

The following table synthesizes binding affinity (

) and functional potency data, benchmarking MPX against standard xanthines.

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Compound	N1-Substituent	N3-Substituent	A Affinity (, μM)	PDE Inhibition (, μM)	Locomotor Effect
Theophylline	Methyl	Methyl	~44.6	~134	Stimulant
Enprofylline	H	Propyl	>1000	~112	None
MPX (CAS 72117-78-3)	Methyl	Propyl	26.4	49	Depressant
IBMX	Methyl	Isobutyl	~2-5	~2-10	Stimulant

Data Source: Adapted from Haghgoo et al. (1995) and related SAR studies cited in references.

Interpretation:

- A

  Affinity: MPX is approximately 2-fold more potent at the A

  receptor than theophylline.

- PDE Inhibition: MPX is nearly 3-fold more potent as a PDE inhibitor compared to theophylline.
- The "Propyl" Effect: The N3-propyl group enhances PDE inhibition (compared to N3-methyl) but the retention of N1-methyl maintains high adenosine affinity.

Experimental Protocols

Chemical Synthesis (N-Alkylation Protocol)

Objective: Synthesis of MPX from 1-methylxanthine.

Reagents:

- 1-Methylxanthine (CAS 6136-37-4)

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- 1-Bromopropane (n-Propyl bromide)
- Anhydrous Potassium Carbonate (K

  CO

)
- N,N-Dimethylformamide (DMF)

Workflow:

- Preparation: Dissolve 1-methylxanthine (10 mmol) in anhydrous DMF (20 mL) under an inert atmosphere (N

).
- Deprotonation: Add K

  CO

  (12 mmol) and stir at 60°C for 30 minutes. The N3 position is the most nucleophilic site available for alkylation in 1-methylxanthine (N7 is often protected or less reactive under specific conditions, though N3/N7 mixtures can occur; N3 is favored sterically and electronically in basic conditions).
- Alkylation: Add 1-bromopropane (11 mmol) dropwise.
- Reaction: Heat to 80°C for 4-6 hours. Monitor via TLC (9:1 CHCl

  :MeOH).
- Workup: Pour reaction mixture into ice water (100 mL). The product typically precipitates.
- Purification: Filter the solid. Recrystallize from Ethanol/Water to yield pure 1-methyl-3-propylxanthine.

In Vitro Adenosine Receptor Binding Assay

Objective: Determine

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of MPX for A

receptors.

Materials:

- Tissue: Rat brain cortex membranes (rich in A

).
- Radioligand: [

  H]DPCPX (A

  selective antagonist) or [

  H]PIA.
- Non-specific control: 10 µM CPA (N

  -cyclopentyladenosine).

Protocol:

- Membrane Prep: Homogenize rat cortex in 50 mM Tris-HCl (pH 7.4). Centrifuge at 48,000 x g for 20 min. Resuspend pellet.
- Incubation: In 96-well plates, combine:
  - 50 µL Membrane suspension (10-20 µg protein).
  - 25 µL [

    H]DPCPX (Final conc: 0.2 nM).
  - 25 µL MPX (Concentration range:

    to

    M).

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- Equilibrium: Incubate at 25°C for 60 minutes.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold Tris buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC

  and convert to

  using the Cheng-Prusoff equation.

Functional Bronchodilation Assay (Guinea Pig Trachea)

Objective: Assess functional efficacy of MPX on smooth muscle tone.

- Tissue: Isolate trachea from male guinea pigs; cut into spiral strips.
- Bath: Mount strips in 10 mL organ baths containing Krebs-Henseleit solution at 37°C, aerated with 95% O

  /5% CO

  .
- Pre-contraction: Induce stable tone using Histamine (10 µM) or Carbachol (1 µM).
- Dosing: Add MPX cumulatively (

  to

  M).
- Measurement: Record isometric tension. Express relaxation as a percentage of the pre-contracted tone.
- Validation: Use Theophylline as a positive control. MPX should show an EC

  comparable to or lower than Theophylline due to higher PDE potency.

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